

Foreword: Navigating the Data Gap for a Key Synthetic Intermediate

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Compound of Interest

Compound Name: 4,5-Dichloro-2-methylpyrimidine

CAS No.: 26740-71-6

Cat. No.: B1322533

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4,5-Dichloro-2-methylpyrimidine is a crucial building block in the synthesis of a variety of biologically active molecules and pharmaceutical compounds. Its reactivity, governed by the strategic placement of chloro-substituents, makes it a versatile intermediate. However, a significant challenge in its practical application is the conspicuous absence of comprehensive, publicly available data on its solubility in common organic solvents. This guide is designed to address this knowledge gap, providing researchers, scientists, and drug development professionals with a robust framework for understanding, predicting, and experimentally determining the solubility of this compound. By integrating theoretical principles with actionable experimental protocols, this document serves as both a predictive tool and a practical laboratory manual.

The Physicochemical Landscape of 4,5-Dichloro-2-methylpyrimidine

A foundational understanding of the physicochemical properties of **4,5-Dichloro-2-methylpyrimidine** is paramount for any solubility-related investigation. While extensive experimental data is sparse, we can infer key characteristics from its molecular structure and from data on closely related isomers.

Molecular Structure:

Caption: Molecular structure of **4,5-Dichloro-2-methylpyrimidine**.

Table 1: Estimated Physicochemical Properties of **4,5-Dichloro-2-methylpyrimidine**

Property	Estimated Value/Information	Source/Basis
Molecular Formula	C ₅ H ₄ Cl ₂ N ₂	PubChem[1]
Molecular Weight	163.00 g/mol	PubChem[1]
Appearance	Likely a white to off-white crystalline solid	Analogy to isomers[2][3]
Melting Point	Expected to be a low-melting solid	Isomers melt in the range of 26-46°C[3]
Polarity	Moderately polar	Inferred from structure (dihalo-pyrimidine)
Hydrogen Bonding	Hydrogen bond acceptor (pyrimidine nitrogens)	Chemical structure

The presence of two electronegative chlorine atoms and two nitrogen atoms within the pyrimidine ring imparts a moderate degree of polarity to the molecule. The nitrogen atoms can also act as hydrogen bond acceptors. These structural features are the primary determinants of its solubility behavior, suggesting that it will exhibit preferential solubility in solvents with some degree of polarity.

Theoretical Framework for Solubility Prediction

In the absence of empirical data, theoretical models provide a valuable starting point for solvent selection. The age-old principle of "like dissolves like" serves as a useful qualitative guide: polar solutes dissolve in polar solvents, and nonpolar solutes dissolve in nonpolar solvents.[4]

For a more quantitative prediction, we turn to the Hansen Solubility Parameters (HSP). This model posits that the total cohesive energy of a substance can be divided into three

components:

- δ_d : Dispersion forces
- δ_p : Polar forces
- δ_h : Hydrogen bonding forces

Each compound can be described by a point in three-dimensional "Hansen space" defined by these parameters.^{[5][6]} The principle of "like dissolves like" is quantified by the distance (R_a) between the solute and solvent in this space. A smaller distance implies a higher likelihood of dissolution.

Estimating Hansen Solubility Parameters for **4,5-Dichloro-2-methylpyrimidine**:

While experimental determination of HSP is required for high accuracy, we can estimate the parameters based on its structure and comparison with related compounds.

Table 2: Estimated Hansen Solubility Parameters for **4,5-Dichloro-2-methylpyrimidine** and Select Solvents

Compound/Solvent	δd (MPa ^{0.5})	δp (MPa ^{0.5})	δh (MPa ^{0.5})
4,5-Dichloro-2-methylpyrimidine (Estimated)	18.0	9.0	5.0
Non-Polar Solvents			
n-Hexane	14.9	0.0	0.0
Toluene	18.0	1.4	2.0
Polar Aprotic Solvents			
Dichloromethane	17.0	7.3	7.1
Acetone	15.5	10.4	7.0
Tetrahydrofuran (THF)	16.8	5.7	8.0
Acetonitrile	15.3	18.0	6.1
N,N-Dimethylformamide (DMF)	17.4	13.7	11.3
Dimethyl Sulfoxide (DMSO)	18.4	16.4	10.2
Polar Protic Solvents			
2-Propanol (IPA)	15.8	6.1	16.4
Ethanol	15.8	8.8	19.4
Methanol	14.7	12.3	22.3

Interpretation and Predictions:

Based on the estimated HSP values, we can predict that **4,5-Dichloro-2-methylpyrimidine** will exhibit:

- Poor solubility in non-polar aliphatic solvents like hexane.

- Moderate solubility in aromatic hydrocarbons like toluene and chlorinated solvents such as dichloromethane.
- Good to excellent solubility in polar aprotic solvents like acetone, THF, acetonitrile, DMF, and DMSO, which have a good balance of dispersion and polar forces.
- Moderate to good solubility in polar protic solvents like alcohols (methanol, ethanol, IPA), with solubility likely increasing with the alcohol's polarity.

Experimental Determination of Solubility: A Practical Guide

Theoretical predictions must be validated by empirical data. The following protocols provide a systematic approach to determining the solubility of **4,5-Dichloro-2-methylpyrimidine**.

Safety First: Handling Chlorinated Heterocycles

Before commencing any experimental work, it is crucial to adhere to strict safety protocols.

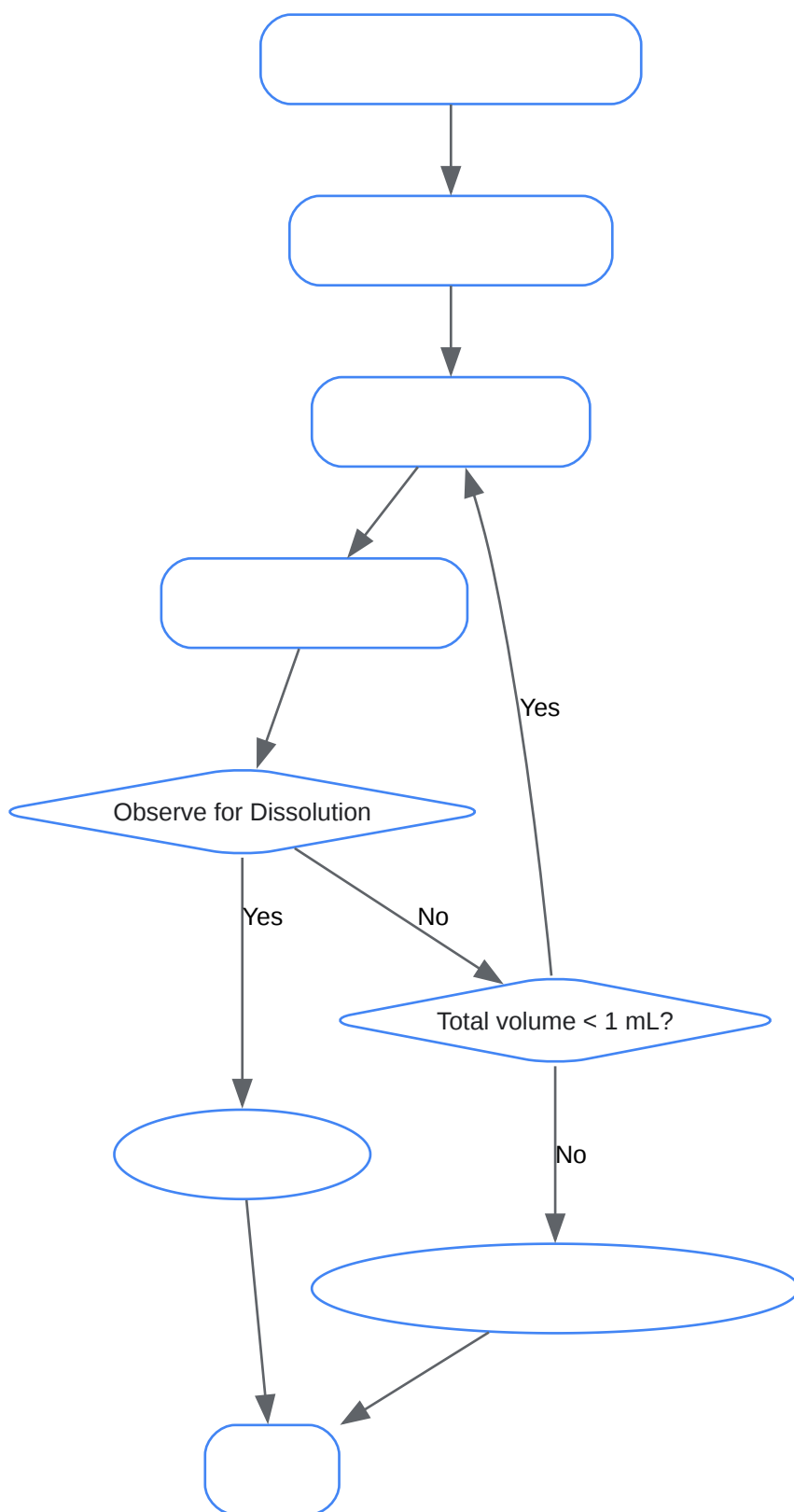
- Personal Protective Equipment (PPE): Always wear safety goggles, a lab coat, and appropriate chemical-resistant gloves (e.g., nitrile).^[7]
- Ventilation: Handle **4,5-Dichloro-2-methylpyrimidine** and all organic solvents in a well-ventilated fume hood to avoid inhalation of dust or vapors.^[7]
- Material Safety Data Sheet (MSDS/SDS): Consult the SDS for **4,5-Dichloro-2-methylpyrimidine** and all solvents to be aware of specific hazards, handling procedures, and emergency responses.^[2]
- Waste Disposal: Dispose of all chemical waste in appropriately labeled containers according to your institution's guidelines.^[8]

Qualitative Solubility Assessment

This rapid screening method provides a preliminary understanding of solubility in a range of solvents.

Protocol:

- Add approximately 10-20 mg of **4,5-Dichloro-2-methylpyrimidine** to a small test tube or vial.
- Add 1 mL of the chosen solvent in 0.2 mL increments, vortexing or shaking vigorously after each addition.
- Observe and record whether the solid dissolves completely.
- Categorize the solubility as:
 - Soluble: Dissolves completely.
 - Slightly Soluble: A portion of the solid dissolves.
 - Insoluble: No visible dissolution.



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Caption: Workflow for qualitative solubility assessment.

Quantitative Solubility Determination (Shake-Flask Method)

This method determines the equilibrium solubility of a compound in a given solvent at a specific temperature.^[9]

Protocol:

- Preparation of Saturated Solution:
 - Add an excess amount of **4,5-Dichloro-2-methylpyrimidine** to a sealed vial (e.g., 100 mg to 5 mL of solvent). The presence of undissolved solid is essential.
 - Add a known volume of the selected organic solvent.
- Equilibration:
 - Place the vials in a temperature-controlled shaker or on a stir plate.
 - Agitate the mixture for 24-48 hours to ensure equilibrium is reached. The optimal time should be determined empirically.
- Sample Preparation:
 - After equilibration, cease agitation and allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pipette fitted with a filter (e.g., a syringe with a 0.45 µm PTFE filter) to prevent transfer of solid particles.
- Analysis:
 - Quantify the concentration of **4,5-Dichloro-2-methylpyrimidine** in the supernatant using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection or Gas Chromatography (GC). A calibration curve with known concentrations must be prepared beforehand.
- Calculation:

- The determined concentration represents the solubility of **4,5-Dichloro-2-methylpyrimidine** in that solvent at the specified temperature. Results are typically expressed in mg/mL, g/100 mL, or molarity (mol/L).

Factors Influencing Solubility

Several factors can influence the solubility of **4,5-Dichloro-2-methylpyrimidine**:

- **Temperature:** For most solids dissolving in liquid solvents, solubility increases with temperature, as the dissolution process is typically endothermic.^{[10][11]} This relationship can be quantified using the van 't Hoff equation.
- **Solvent Polarity:** As discussed, the polarity of the solvent is a key determinant. A solvent polarity index can provide a useful guide for initial solvent screening.
- **Presence of Impurities:** Impurities in either the solute or the solvent can affect the measured solubility.

Conclusion and Recommendations

While a comprehensive experimental dataset for the solubility of **4,5-Dichloro-2-methylpyrimidine** is not yet available, this guide provides a robust framework for both predicting and determining its solubility in a range of organic solvents.

Key Takeaways:

- **4,5-Dichloro-2-methylpyrimidine** is a moderately polar compound.
- Solubility is expected to be highest in polar aprotic solvents (e.g., DMF, DMSO, acetonitrile, acetone, THF) and lower in non-polar solvents (e.g., hexane).
- The Hansen Solubility Parameter model offers a valuable tool for predictive solvent screening.
- The shake-flask method is the gold standard for quantitative, equilibrium solubility determination.

It is strongly recommended that researchers dedicate resources to the systematic experimental determination of the solubility of this important intermediate. The data generated will be invaluable for optimizing reaction conditions, developing purification strategies, and enabling more efficient and scalable synthetic routes in pharmaceutical and chemical research.

References

- Hansen, C. M. (1967). The Three Dimensional Solubility Parameter and Solvent Diffusion Coefficient. Danish Technical Press.
- Adscientis. (n.d.). Hansen Solubility Parameters (HSP). Retrieved from [[Link](#)]
- Nguyen, B. et al. (2020). Machine learning with physicochemical relationships: solubility prediction in organic solvents and water. Nature Communications, 11(5753). [[Link](#)]
- Van der Maelen, E. et al. (2022). Predicting Solubility Limits of Organic Solutes for a Wide Range of Solvents and Temperatures Using Machine Learning and Thermodynamics. AIChE Journal. [[Link](#)]
- University of Rochester, Department of Chemistry. (n.d.). Solvents and Polarity. Retrieved from [[Link](#)]
- American Pharmaceutical Review. (2014). Thermodynamic vs. Kinetic Solubility: Knowing Which is Which. Retrieved from [[Link](#)]
- JoVE. (2020). Solubility. Retrieved from [[Link](#)]
- Wikipedia. (n.d.). Solubility. Retrieved from [[Link](#)]
- PubChem. (n.d.). 2,5-Dichloro-4-methylpyrimidine. Retrieved from [[Link](#)]
- Utah State University. (n.d.). Rules for the Safe Handling of Chemicals in the Laboratory. Retrieved from [[Link](#)]

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Sources

- 1. 2,5-Dichloro-4-methylpyrimidine | C₅H₄Cl₂N₂ | CID 21278621 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4,6-Dichloro-2-methylpyrimidine | 1780-26-3 [chemicalbook.com]
- 3. 4,6-二氯-2-甲基嘧啶 98% | Sigma-Aldrich [sigmaaldrich.com]
- 4. chem.ws [chem.ws]
- 5. Hansen solubility parameter - Wikipedia [en.wikipedia.org]
- 6. Solubility parameters (HSP) [adscientis.com]
- 7. Safety Tips for Handling Laboratory Chemicals - Actylis Lab [actylislab.com]
- 8. artsci.usu.edu [artsci.usu.edu]
- 9. americanpharmaceuticalreview.com [americanpharmaceuticalreview.com]
- 10. Solubility [chem.fsu.edu]
- 11. Biochemistry, Dissolution and Solubility - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
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